

Validating leico-4F Performance: A Comparative Analysis with Secondary Acceptor Materials

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Compound of Interest

Compound Name: *leico-4F*
Cat. No.: *B13400239*

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This guide provides a comparative analysis of the non-fullerene acceptor (NFA) **leico-4F** against other electron acceptor materials commonly used in organic solar cells (OSCs). The performance of **leico-4F** is validated by presenting key photovoltaic parameters from peer-reviewed studies, offering researchers, scientists, and drug development professionals a comprehensive resource for evaluating its potential.

Performance Comparison of Electron Acceptors

The efficacy of an electron acceptor in an organic solar cell is determined by its contribution to the overall power conversion efficiency (PCE) and other key photovoltaic metrics. The following table summarizes the performance of **leico-4F** in comparison to the fullerene acceptor PC71BM and its non-fluorinated precursor, IEICO. The data is compiled from studies utilizing the polymer donor PTB7-Th.

Donor:Accept or Blend	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
PTB7-Th:IEICO-4F	0.70	21.91	60	9.35[1]
PTB7-Th:PC71BM	0.80	16.21	66	8.54[1]
PTB7-Th:IEICO	0.90	-	-	-
PTB7-Th:IEICO-4F (alternative study)	0.72	-	-	-

Voc: Open-Circuit Voltage, Jsc: Short-Circuit Current Density, FF: Fill Factor, PCE: Power Conversion Efficiency.

The data indicates that while the fluorination of IEICO to **IEICO-4F** can lead to a reduction in the open-circuit voltage, it can also contribute to an increase in the short-circuit current density. [2] When compared to the widely used fullerene acceptor PC71BM, **ieico-4F** has demonstrated the potential for higher power conversion efficiencies, primarily driven by a significantly larger short-circuit current density, which is attributed to its strong absorption in the near-infrared region.[1]

Experimental Protocols

The following sections detail the methodologies for the fabrication and characterization of organic solar cells as described in the cited literature.

Device Fabrication

A common device architecture for testing these materials is the inverted structure:

ITO / ZnO / Active Layer / MoO₃ / Ag

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in an ultrasonic bath with a detergent solution, deionized water, acetone, and

isopropanol. The substrates are then treated with plasma for several minutes to improve the surface wettability.

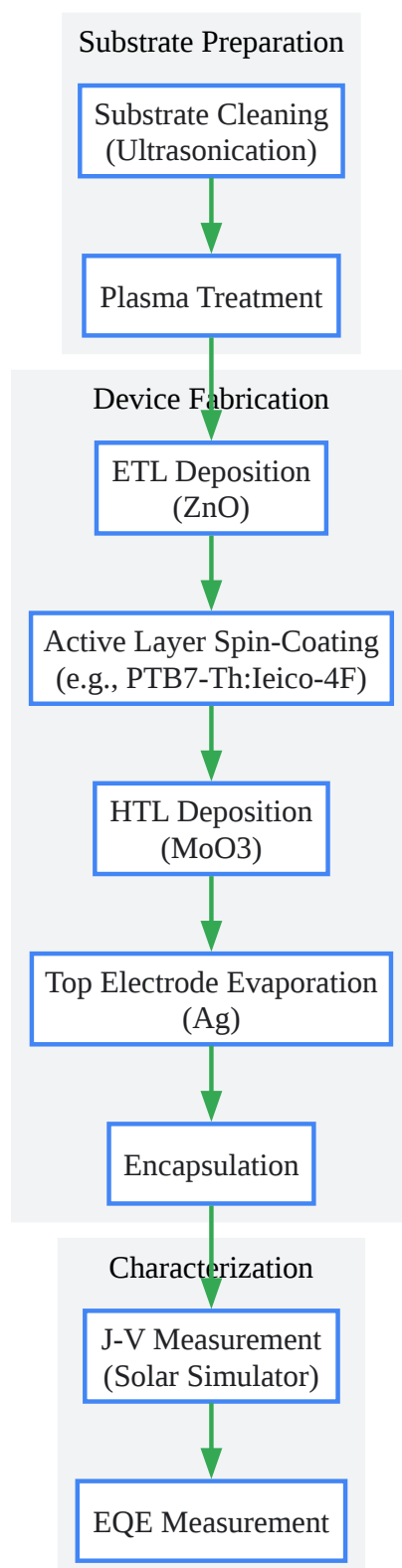
- Electron Transport Layer (ETL): A thin layer of zinc oxide (ZnO), approximately 35 nm, is deposited onto the cleaned ITO substrate.
- Active Layer Deposition:
 - The donor polymer (e.g., PTB7-Th) and the electron acceptor (e.g., **leico-4F** or PC71BM) are dissolved in a solvent such as chlorobenzene.
 - Commonly, a donor:acceptor ratio of 1:1.5 by weight is used, with a total concentration of 25 mg/ml.
 - Additives like 1,8-diiodooctane (DIO) or 1-chloronaphthalene (CN) are often included in small percentages (e.g., 3% v/v) to optimize the blend morphology.
 - The solution is then spin-coated onto the ZnO layer to form the active layer.
- Hole Transport Layer (HTL): A layer of molybdenum oxide (MoO₃), typically 10 nm thick, is deposited on top of the active layer via thermal evaporation.
- Top Electrode: Finally, a 100 nm thick silver (Ag) electrode is deposited by thermal evaporation. The device pixel area is defined by the overlap of the ITO and Ag electrodes.
- Encapsulation: The devices are encapsulated using a UV-curable epoxy in a nitrogen-filled glovebox to prevent degradation from air and moisture.

Device Characterization

- Current Density-Voltage (J-V) Measurements: The J-V characteristics of the solar cells are measured under simulated AM 1.5G illumination at 100 mW/cm² using a solar simulator. From these measurements, the key parameters Voc, Jsc, FF, and PCE are extracted.
- External Quantum Efficiency (EQE): EQE spectra are measured to determine the incident photon-to-collected electron conversion efficiency at different wavelengths. The Jsc values calculated from the integration of the EQE spectra are often compared with the values from the J-V measurements to validate the results.

Visualizations

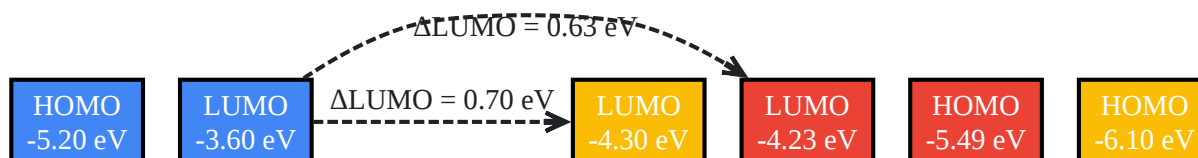
Experimental Workflow for Organic Solar Cell Fabrication and Characterization



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Caption: Workflow for the fabrication and characterization of an inverted organic solar cell.

Energy Level Diagram for Charge Separation



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Caption: Energy level alignment of donor and acceptor materials in an organic solar cell.

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References

- 1. pubs.aip.org [pubs.aip.org]
- 2. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
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